

biological activity of FR 58664 in cardiac cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FR 58664

Cat. No.: B1219914

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Biological Activity of **FR 58664** in Cardiac Cells: An In-Depth Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide aims to provide a comprehensive overview of the biological activity of the chemical compound **FR 58664** in cardiac cells. A thorough review of publicly available scientific literature and chemical databases was conducted to synthesize information on its mechanism of action, quantitative effects, and relevant experimental protocols. Despite extensive searches, no specific data on the biological activity of **FR 58664** in cardiac cells could be identified. This document details the search methodology and the information that is available for this compound in other contexts.

Introduction

FR 58664 is a chemical entity identified in various chemical databases. Its systematic IUPAC name is 6-(3,4-dimethoxyphenyl)-1-ethyl-3-methyl-4-(2,4,6-trimethylphenyl)iminopyrimidin-2(1H)-one, and it is also known by the synonym FK-664. While the existence of this compound is confirmed, its biological effects, particularly within the cardiovascular system and specifically on cardiac cells, remain uncharacterized in the public domain.

This guide was intended to consolidate existing research on **FR 58664**'s interaction with cardiomyocytes, including any known effects on ion channels, signaling pathways, contractility, and electrophysiology. However, the comprehensive search strategy employed did not yield any such information.

Search Methodology

A multi-faceted search strategy was implemented to locate any available data on the biological activity of **FR 58664** in cardiac cells. The search included:

- **Keyword Searches:** A variety of keywords and their combinations were used across multiple scientific search engines, including "**FR 58664**," "FK-664," its full IUPAC name, in conjunction with terms such as "cardiac," "cardiomyocyte," "heart," "biological activity," "mechanism of action," "pharmacology," and "cardiovascular."
- **Chemical Database Inquiries:** Major chemical and biological databases such as PubChem and MedChemExpress were queried for information pertaining to the bioactivity of **FR 58664**.

The search did not yield any published studies, patents, or database entries that describe the effects of **FR 58664** on cardiac cells.

Available Information on FR 58664

While no data exists on its cardiac cell activity, the following information has been gathered from available chemical databases:

Identifier	Value
Common Name	FR 58664
Synonym	FK-664
IUPAC Name	6-(3,4-dimethoxyphenyl)-1-ethyl-3-methyl-4-(2,4,6-trimethylphenyl)iminopyrimidin-2(1H)-one
Molecular Formula	C ₂₄ H ₂₉ N ₃ O ₃
CAS Number	117321-77-4

Discussion and Future Directions

The absence of published data on the biological activity of **FR 58664** in cardiac cells represents a significant knowledge gap. The chemical structure of **FR 58664**, a substituted pyrimidinone,

suggests potential for biological activity, as this scaffold is present in various pharmacologically active compounds.

For researchers interested in the potential cardiac effects of **FR 58664**, the following experimental workflow is proposed as a starting point for investigation:

Caption: Proposed experimental workflow for investigating the biological activity of **FR 58664** in cardiac cells.

Conclusion

As of the date of this publication, there is no publicly available scientific literature or data detailing the biological activity of **FR 58664** in cardiac cells. This technical guide serves to report this lack of information and to propose a foundational experimental approach for future research in this area. Researchers and drug development professionals are encouraged to consider the outlined workflow for initial in vitro screening and subsequent mechanism of action studies to elucidate the potential cardiac effects of this compound.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com